

Essential Safety and Operational Guide for 2,4-Dichlorobenzyl Chloride

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Compound of Interest

Compound Name: 2,4-Dichlorobenzyl chloride

Cat. No.: B132179

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **2,4-Dichlorobenzyl chloride**. Adherence to these procedures is critical for ensuring personal safety and environmental protection.

Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **2,4-Dichlorobenzyl chloride** to prevent severe skin burns, eye damage, and respiratory irritation.^{[1][2][3]} The required equipment, compliant with standards such as NIOSH (US) or EN 166 (EU), is detailed below.^[1]

Protection Type	Required Equipment	Specifications & Remarks
Eye/Face Protection	Tightly fitting safety goggles, Face shield (8-inch minimum)	Must conform to EN 166 (EU) or NIOSH (US) standards.[1][4]
Skin Protection	Chemical-resistant gloves (Elbow-length PVC), Complete protective suit	Wear fire/flammable resistant and impervious clothing.[4] Gloves must be inspected before use and disposed of properly after. [1] Contaminated leather items should be destroyed.
Respiratory Protection	Full-face respirator with appropriate cartridges (ABEK type)	Use if exposure limits are exceeded or if irritation occurs. [1][4] A properly operating chemical fume hood with an average face velocity of at least 100 feet per minute is essential.[3]

Chemical and Physical Properties

Property	Value
CAS Number	94-99-5
EC Number	202-381-0[2]
Molecular Formula	C ₇ H ₅ Cl ₃
Molecular Weight	195.47 g/mol
Synonyms	α,2,4-Trichlorotoluene

Handling and Storage Procedures

Handling:

- Always handle in a well-ventilated area or within a certified chemical fume hood.[4]

- Avoid all personal contact, including inhalation of vapors or mist.[1]
- Do not eat, drink, or smoke when using this product.[4]
- Wash hands thoroughly after handling.[1][4]
- When diluting, always add the material to water, never the other way around, to avoid a violent reaction.

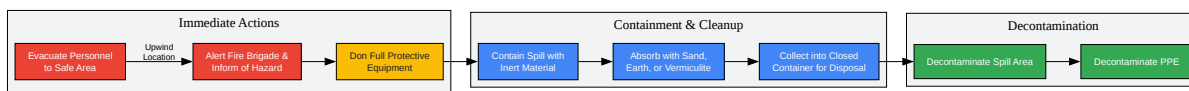
Storage:

- Store in a cool, dry, well-ventilated place in the original, tightly sealed container.[1][4]
- Keep away from incompatible materials such as oxidizing agents.
- Store in a corrosive-resistant container or one with a resistant inner liner.[5]
- Store locked up.[4]

Spill and Emergency Response

Immediate and appropriate action is crucial in the event of a spill or exposure.

Spill Response Workflow



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Caption: Workflow for responding to a **2,4-Dichlorobenzyl chloride** spill.

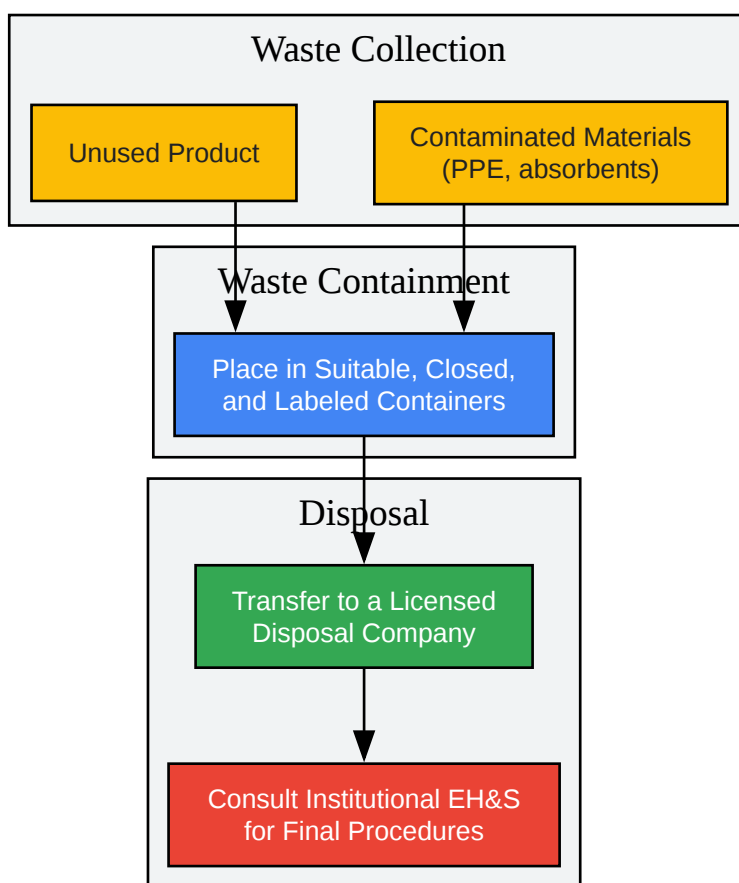
First Aid Measures:

- In case of skin contact: Immediately flush with plenty of water and soap.[3] Remove all contaminated clothing, including footwear, and wash before reuse.[4] Seek immediate medical attention.[3]
- In case of eye contact: Immediately rinse with water for at least 15 minutes, holding the eyelids apart.[4] Remove contact lenses if present and easy to do.[4] Continue rinsing and seek immediate medical attention.[1]
- If inhaled: Move the person to fresh air.[4] If breathing is difficult, provide oxygen. If not breathing, give artificial respiration, but do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.[4] Seek immediate medical advice.[3]
- If swallowed: Do NOT induce vomiting.[1][6] Rinse the mouth with water.[1][4] Never give anything by mouth to an unconscious person.[1][6] Call a poison center or doctor immediately.[1]

Disposal Plan

All waste materials must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.

Disposal Workflow



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Caption: Step-by-step process for the safe disposal of **2,4-Dichlorobenzyl chloride**.

Key Disposal Steps:

- Do not pour down the drain.[7]
- Collect surplus and non-recyclable solutions in a suitable, closed container.[1][6]
- Contaminated materials, such as absorbents and PPE, should also be collected in a separate, clearly labeled hazardous waste container.[7]
- The final disposal must be handled by a licensed disposal company.[1][6]
- Always consult with your institution's Environmental Health & Safety (EH&S) office for specific disposal procedures.[7]

- Decontaminate any glassware that has come into contact with the chemical by rinsing with an inert solvent (e.g., THF or Toluene), followed by isopropanol and then water. The rinse solvent should be collected as flammable organic waste.[7]

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